

A Spectroscopic Guide to 4-Formylcinnamic Acid: Structure Elucidation and Data Interpretation

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Compound of Interest

Compound Name: 4-Formylcinnamic acid

CAS No.: 66885-68-5

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Introduction: The Analytical Imperative for 4-Formylcinnamic Acid

4-Formylcinnamic acid, with its unique trifunctional structure comprising a carboxylic acid, a trans-alkene, and an aromatic aldehyde, serves as a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and advanced materials.[1][2] Its molecular formula is $C_{10}H_8O_3$ and it has a molecular weight of 176.17 g/mol.[3] The precise arrangement of these functional groups dictates its reactivity and potential applications. Therefore, unambiguous structural confirmation is not merely an academic exercise but a critical quality control checkpoint in any research or development pipeline.

This technical guide provides an in-depth analysis of **4-Formylcinnamic acid** using a multi-technique spectroscopic approach. We will delve into Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data to build a comprehensive and self-validating structural profile of the molecule. The logic behind each spectroscopic observation will be explained, reflecting an application-focused perspective on molecular characterization.

Caption: Chemical Structure of **4-Formylcinnamic Acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the cornerstone of organic structure elucidation, providing detailed information about the chemical environment, connectivity, and relative abundance of nuclei. For **4-Formylcinnamic acid**, both ^1H and ^{13}C NMR are indispensable for confirming the substitution pattern and isomeric configuration.

^1H NMR (Proton NMR) Analysis

Expertise & Experience: The choice of a deuterated solvent is critical. Aprotic polar solvents like DMSO- d_6 are preferred for carboxylic acids as they solubilize the compound well and allow for the observation of the acidic proton, which might otherwise undergo rapid exchange with protic solvents like D_2O .

The ^1H NMR spectrum of **4-Formylcinnamic acid** is expected to show distinct signals for the aldehydic, carboxylic, aromatic, and vinylic protons. The coupling constant (J-value) between the two vinylic protons is particularly diagnostic; a large coupling constant (~ 16 Hz) is definitive proof of a trans (E) configuration across the double bond.

Data Presentation:

Signal Assignment	Chemical Shift (δ) ppm	Multiplicity	Integration
Carboxylic Acid (-COOH)	~12.67	Broad Singlet	1H
Aldehyde (-CHO)	~10.05	Singlet	1H
Aromatic (H-2, H-6)	~7.94	Doublet	2H
Aromatic (H-3, H-5)	~7.69	Doublet	2H
Vinylic (Ar-CH=CH)	~7.69	Doublet	1H
Vinylic (Ar-CH=CH)	~6.73	Doublet	1H
Data acquired in DMSO-d ₆ at 400 MHz. Source: ChemicalBook.[4]			

Trustworthiness & Interpretation: The spectrum clearly validates the structure.[4] The downfield signals at 12.67 ppm and 10.05 ppm are characteristic of highly deshielded carboxylic acid and aldehyde protons, respectively. The aromatic region displays two doublets, integrating to 2H each, which is a classic signature of a 1,4-disubstituted (para) benzene ring. The two vinylic protons appear as distinct doublets around 7.69 ppm and 6.73 ppm. The large coupling constant observed between them (expected to be ~16 Hz) confirms the trans stereochemistry, a crucial detail for molecular identity. The overlap of one aromatic doublet and one vinylic doublet around 7.69 ppm is plausible and can be resolved with higher field instruments or 2D NMR techniques.

Caption: ¹H NMR spectral assignments for **4-Formylcinnamic acid**.

¹³C NMR (Carbon-13 NMR) Analysis

Expertise & Experience: While an experimental spectrum for **4-Formylcinnamic acid** was not available in the searched databases, we can reliably predict the chemical shifts based on established substituent effects and data from analogous compounds, such as other para-substituted cinnamic acids.[5][6] A standard proton-decoupled ¹³C NMR spectrum is expected

to show 8 distinct signals, as the symmetry of the para-substituted ring makes C-2 and C-6, as well as C-3 and C-5, chemically equivalent.

Data Presentation (Predicted):

Signal Assignment	Predicted Chemical Shift (δ) ppm	Rationale
Carboxylic Acid (COOH)	167-168	Typical range for α,β -unsaturated carboxylic acids. [7]
Aldehyde (CHO)	192-194	Characteristic for aromatic aldehydes.
Aromatic (C-4)	~139	Quaternary carbon attached to the formyl group (deshielded).
Aromatic (C-1)	~138	Quaternary carbon attached to the vinyl group.
Vinylic (Ar-CH=)	~143	Deshielded by adjacent aromatic ring.
Vinylic (=CH-COOH)	~122	Shielded relative to the other vinylic carbon.
Aromatic (C-2, C-6)	~130	Aromatic CH ortho to the formyl group.
Aromatic (C-3, C-5)	~129	Aromatic CH ortho to the vinyl group.
Predictions are based on data for structurally similar compounds.[5][6][7]		

Trustworthiness & Interpretation: The two carbonyl carbons (aldehyde and carboxylic acid) are expected to be the most downfield signals, with the aldehyde carbon appearing significantly further downfield (>190 ppm). The four signals for the aromatic ring carbons and the two for the vinylic carbons would appear in the 120-145 ppm range. Quaternary carbons (C-1 and C-4)

typically show weaker signals. This predicted spectrum is fully consistent with the proposed molecular structure.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

Expertise & Experience: IR spectroscopy excels at providing a rapid and definitive fingerprint of the functional groups present in a molecule. For **4-Formylcinnamic acid**, the spectrum is a composite of absorptions from the O-H of the acid, the two distinct C=O groups, the C=C bonds, and various C-H bonds. Attenuated Total Reflectance (ATR) is the modern method of choice for solid samples, as it requires minimal sample preparation compared to traditional KBr pellets.

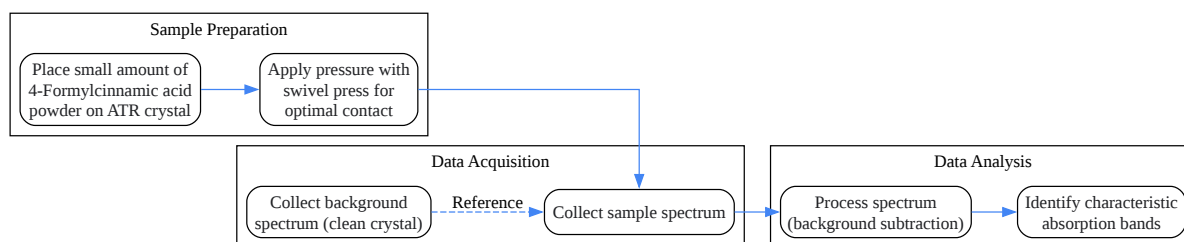
Data Presentation:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3300 - 2500 (broad)	O-H stretch	Carboxylic Acid (H-bonded)
~1700	C=O stretch	Aldehyde
~1685	C=O stretch	α,β-Unsaturated Carboxylic Acid
~1630	C=C stretch	Alkene (conjugated)
~1600, ~1450	C=C stretch	Aromatic Ring
3100 - 3000	=C-H stretch	Aromatic & Vinylic

Positions are typical values for the assigned functional groups.^{[8][9]}

Trustworthiness & Interpretation: The most telling feature is the extremely broad absorption band from 3300 to 2500 cm⁻¹, which is characteristic of the O-H stretching vibration in a hydrogen-bonded carboxylic acid dimer.^[8] The carbonyl region is expected to show two distinct, strong peaks: one for the aldehyde C=O (~1700 cm⁻¹) and one for the conjugated carboxylic acid C=O (~1685 cm⁻¹). The conjugation with the alkene and aromatic ring lowers

the absorption frequency for both carbonyls from their typical positions. The presence of both alkene and aromatic C=C stretching bands further corroborates the core structure.



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Caption: Standard workflow for ATR-FTIR analysis of a solid sample.

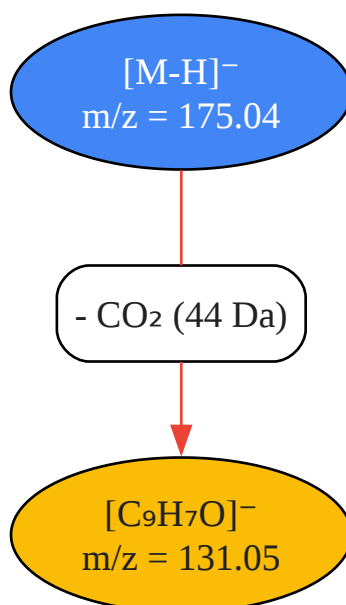
Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Expertise & Experience: Mass spectrometry provides the exact molecular weight of a compound and offers structural clues through its fragmentation pattern. For a molecule like **4-Formylcinnamic acid**, a soft ionization technique like Electrospray Ionization (ESI) is ideal. In negative ion mode (ESI⁻), we expect to see a prominent pseudomolecular ion [M-H]⁻ corresponding to the deprotonated carboxylate. Electron Impact (EI) ionization, a harder technique, would yield a molecular ion (M⁺·) and more extensive fragmentation.

Data Presentation (Predicted for ESI⁻):

m/z Value	Ion Assignment	Interpretation
175.04	$[M-H]^-$	Confirms the molecular weight of 176.17 Da.
131.05	$[M-H-CO_2]^-$	Loss of carbon dioxide from the carboxylate.
Predicted m/z values based on molecular formula $C_{10}H_8O_3$.		

Trustworthiness & Interpretation: The primary role of MS in this context is to confirm the molecular formula. The observation of an ion at m/z 175.04 in high-resolution MS would provide an exact mass measurement, confirming the elemental composition of $C_{10}H_8O_3$. Under fragmentation conditions (MS/MS), the most likely fragmentation pathway for the $[M-H]^-$ ion is the loss of a neutral CO_2 molecule (44 Da), a characteristic fragmentation for gas-phase carboxylate ions. This would result in a fragment ion at m/z 131.05, further supporting the presence of the carboxylic acid group.



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Caption: Predicted primary fragmentation pathway in ESI- MS/MS.

Experimental Protocols

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of **4-Formylcinnamic acid**.
- Dissolve the sample in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Transfer the solution to a 5 mm NMR tube.
- Data Acquisition: Insert the sample into the NMR spectrometer.
- Tune and shim the instrument to optimize magnetic field homogeneity.
- Acquire a ¹H NMR spectrum (e.g., 16 scans).
- Acquire a proton-decoupled ¹³C NMR spectrum (e.g., 1024 scans or more, depending on concentration).
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired FIDs. Reference the spectra to the residual solvent peak of DMSO-d₆ (δ 2.50 for ¹H, δ 39.52 for ¹³C).

Protocol 2: ATR-FTIR Spectroscopy

- Background Collection: Ensure the ATR crystal is clean. Collect a background spectrum of the empty crystal.
- Sample Application: Place a small amount (~1-2 mg) of the solid **4-Formylcinnamic acid** sample onto the center of the ATR crystal.
- Pressure Application: Use the instrument's pressure clamp to apply firm, even pressure, ensuring good contact between the sample and the crystal surface.
- Sample Spectrum Collection: Acquire the IR spectrum (e.g., average of 32 scans from 4000 to 400 cm⁻¹).
- Cleaning: After analysis, release the pressure, remove the sample, and clean the crystal with a suitable solvent (e.g., isopropanol) and a soft tissue.

Protocol 3: LC-MS Analysis

- **Sample Preparation:** Prepare a stock solution of **4-Formylcinnamic acid** (e.g., 1 mg/mL in methanol). Dilute to a working concentration (e.g., 1-10 µg/mL) using the initial mobile phase composition.
- **Chromatography:** Use a C18 reverse-phase column. Employ a gradient elution, for example, with Mobile Phase A (Water + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid).
- **Mass Spectrometry:** Operate the mass spectrometer in negative electrospray ionization (ESI-) mode.
- **Acquisition:** Perform a full scan analysis (e.g., m/z 50-300) to detect the $[M-H]^-$ ion. If desired, perform a tandem MS (MS/MS) experiment by isolating the ion at m/z 175 and fragmenting it to observe daughter ions.

Conclusion: A Cohesive Spectroscopic Portrait

The collective evidence from ^1H NMR, IR, and MS provides a robust and unambiguous confirmation of the structure of **4-Formylcinnamic acid**. ^1H NMR confirms the trans stereochemistry of the alkene and the para substitution pattern of the aromatic ring. IR spectroscopy provides a clear fingerprint of the three key functional groups: the hydrogen-bonded carboxylic acid, the conjugated aldehyde, and the alkene/aromatic system. Finally, mass spectrometry validates the molecular weight and elemental formula. This multi-faceted analytical approach ensures the highest degree of confidence in the material's identity and purity, a non-negotiable requirement for its application in scientific research and drug development.

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